

A Technical Guide to the Discovery and History of Vinyl Esters

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Introduction

Vinyl esters represent a significant class of monomers and resins that have found widespread application across various industries, from coatings and adhesives to advanced composites. Their history is a fascinating journey of chemical innovation, driven by the pursuit of materials with unique properties. This in-depth technical guide explores the core of vinyl ester discovery and development, providing a detailed historical narrative, comprehensive data on their synthesis and properties, and a look at the key experimental methodologies that paved the way for their modern applications.

The Dawn of Vinyl Chemistry: Early Syntheses and Key Pioneers

The story of vinyl esters is intrinsically linked to the development of acetylene chemistry in the late 19th and early 20th centuries. The instability of vinyl alcohol meant that traditional esterification methods were not viable for producing vinyl esters.^[1] This challenge spurred chemists to explore alternative synthetic routes.

One of the earliest and most significant breakthroughs was the direct vinylation of carboxylic acids using acetylene. In 1912, German chemist Fritz Klatte successfully synthesized vinyl acetate by passing acetylene through acetic acid in the presence of a mercury salt catalyst.

This pioneering work, for which Klatte received a patent in 1913, laid the foundation for the industrial production of vinyl acetate and, subsequently, polyvinyl acetate (PVAc).[\[1\]](#)

Another early approach involved the reaction of acetaldehyde, the tautomer of vinyl alcohol, with acetic anhydride. In 1958, Arthur W. Schnizer patented a method that utilized a benzenesulfonic acid catalyst to produce vinyl acetate from these precursors with high conversion rates.[\[1\]](#) That same year, a process was developed to form ethylidene diacetate from the same reactants, which was then converted to vinyl acetate.[\[1\]](#)

The timeline below highlights some of the key milestones in the early discovery and development of vinyl esters:

Timeline of Early Vinyl Ester Development

Year	Key Development	Researchers/Company	Significance
1912	First synthesis of vinyl acetate from acetylene and acetic acid.	Fritz Klatte	Foundational discovery for the vinyl ester industry.
1913	Patent granted for the synthesis of polyvinyl chloride (PVC) from vinyl chloride, a related vinyl monomer. ^[2]	Fritz Klatte	Demonstrated the potential for polymerization of vinyl compounds.
1935	Synthesis of vinyl acetate from acetylene and acetic acid using a mercury catalyst, proceeding through an ethylidene diacetate intermediate. ^[1]	Erich Rabald at C. F. Böhringer & Söhne	Refinement of the acetylene-based synthesis route.
1958	Patented process for vinyl acetate synthesis from acetaldehyde and acetic anhydride using a benzenesulfonic acid catalyst. ^[1]	Arthur W. Schnizer (Celanese)	Provided an alternative synthesis pathway to the acetylene route.
1958	Development of a process to convert ethylidene diacetate to vinyl acetate. ^[1]	Shelby P. Sharp and Alfred Steitz, Jr. (Pan American Petroleum)	Further exploration of non-acetylene-based synthesis methods.

Broadening the Family: The Advent of Higher Vinyl Esters

While vinyl acetate was the first to be commercialized, the mid-20th century saw a growing interest in the synthesis of a wider range of vinyl esters with tailored properties. A key innovation in this era was the development of the vinyl interchange or transvinylation reaction. This method involves the reaction of vinyl acetate with a carboxylic acid in the presence of a mercury or palladium catalyst, leading to the formation of a new vinyl ester and acetic acid. This process proved to be a versatile and less hazardous alternative to the high-pressure acetylene-based methods for producing higher vinyl esters.

This opened the door to the synthesis of a variety of vinyl esters, including:

- Vinyl Propionate: Produced by the addition of propionic acid to acetylene, it is used in the production of poly(vinyl propionate) and various copolymers for paints and coatings.[\[3\]](#)
- Vinyl Laurate: Synthesized via the vinyl interchange reaction between vinyl acetate and lauric acid.[\[4\]](#)
- Vinyl Stearate and other Fatty Acid Vinyl Esters: These long-chain vinyl esters found applications as plasticizers and in the formulation of specialty polymers.

From Monomers to High-Performance Resins: The Rise of Vinyl Ester Resins

A significant evolution in vinyl ester technology was the development of vinyl ester resins, first introduced commercially in the early 1960s.[\[5\]](#) These thermosetting resins are typically produced by the esterification of an epoxy resin with an unsaturated monocarboxylic acid, such as acrylic acid or methacrylic acid. The resulting product is then dissolved in a reactive diluent, most commonly styrene, to create a low-viscosity resin that can be easily processed.

The key advantage of vinyl ester resins is that they combine the desirable properties of both epoxy and polyester resins. They offer the excellent mechanical strength and thermal stability of epoxies, coupled with the faster curing times and lower cost of polyesters. This unique combination of properties has led to their widespread use in demanding applications, including:

- Corrosion-resistant tanks and pipes in the chemical industry.[\[5\]](#)
- Marine applications, such as boat hulls, due to their excellent water resistance.
- High-strength composite materials for the aerospace and automotive industries.

Experimental Protocols: A Look at Historical Synthesis Methods

The following sections provide detailed methodologies for key historical experiments in the synthesis of vinyl esters, extracted from seminal patents and publications.

Synthesis of Vinyl Acetate from Acetylene (Based on early 20th-century methods)

This process describes the liquid-phase vinylation of acetic acid with acetylene.

- Reactants:
 - Glacial Acetic Acid
 - Acetylene Gas
 - Mercury(II) salt (e.g., Mercury(II) acetate) as a catalyst.
- Apparatus: A reaction vessel equipped with a gas inlet, a stirrer, a thermometer, and a reflux condenser.
- Procedure:
 - The reaction vessel is charged with glacial acetic acid and the mercury salt catalyst.
 - The mixture is heated to the reaction temperature, typically in the range of 70-100°C.
 - A stream of acetylene gas is bubbled through the reaction mixture with vigorous stirring.
 - The reaction is exothermic, and the temperature is controlled by cooling.

- The vinyl acetate product is continuously removed from the reaction mixture by distillation.
- Unreacted acetylene is recycled back into the reactor.

Synthesis of Higher Vinyl Esters via Vinyl Interchange (Transvinylation)

This protocol outlines a general procedure for the synthesis of vinyl esters from vinyl acetate and a carboxylic acid.

- Reactants:
 - Vinyl Acetate (in excess)
 - Carboxylic Acid (e.g., Lauric Acid, Stearic Acid)
 - Mercury(II) acetate as a catalyst.
 - Sulfuric acid as a co-catalyst.
- Apparatus: A round-bottom flask equipped with a reflux condenser, a magnetic stirrer, and a thermometer.
- Procedure:
 - The carboxylic acid is dissolved in an excess of vinyl acetate in the reaction flask.
 - Mercury(II) acetate is added to the mixture.
 - A catalytic amount of concentrated sulfuric acid is carefully added.
 - The reaction mixture is heated to reflux with constant stirring for several hours.
 - The reaction is monitored for the formation of the desired vinyl ester.
 - Upon completion, the catalyst is neutralized (e.g., with sodium acetate).
 - Excess vinyl acetate and the by-product acetic acid are removed by distillation.

- The resulting crude vinyl ester is purified by vacuum distillation.

Quantitative Data: Properties of Early Vinyl Esters and Resins

The following tables summarize key quantitative data for various vinyl esters and a typical vinyl ester resin.

Table 1: Physical Properties of Selected Vinyl Ester Monomers

Vinyl Ester	Molecular Formula	Molar Mass (g/mol)	Boiling Point (°C)	Density (g/cm ³)
Vinyl Acetate	C ₄ H ₆ O ₂	86.09	72.7	0.934
Vinyl Propionate	C ₅ H ₈ O ₂	100.12	95	0.917
Vinyl Laurate	C ₁₄ H ₂₆ O ₂	226.36	142-143 @ 10 mmHg	0.866
Vinyl Stearate	C ₂₀ H ₃₈ O ₂	310.51	165 @ 1 mmHg	~0.86

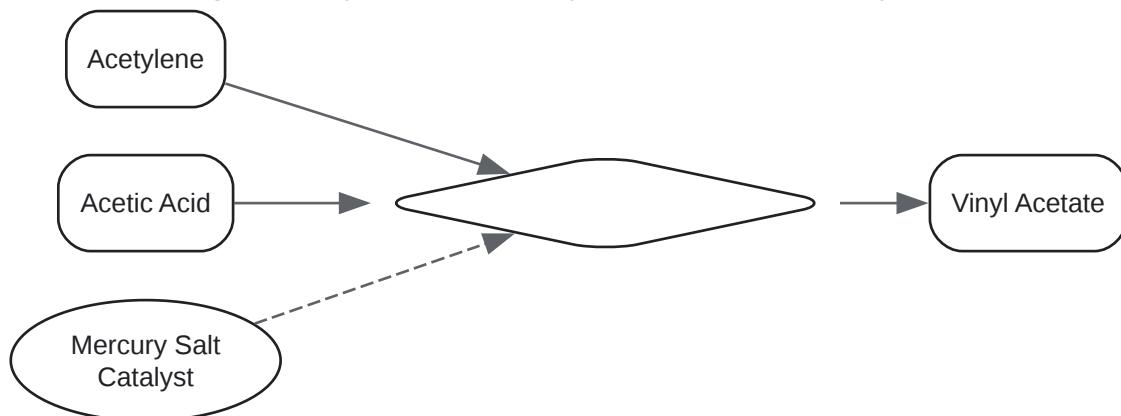
Table 2: Typical Properties of a Cured Bisphenol-A Based Vinyl Ester Resin

Property	Value	Test Method
Tensile Strength	60-80 MPa	ISO 527 / ASTM D638
Tensile Modulus	2500-3500 MPa	ISO 527 / ASTM D638
Tensile Elongation	3.5-6 %	ISO 527 / ASTM D638
Flexural Strength	90-120 MPa	ISO 178 / ASTM D790
Flexural Modulus	3000-4000 MPa	ISO 178 / ASTM D790
Heat Deflection Temperature (HDT)	95-105 °C	ISO 75-2 / ASTM D648
Viscosity (liquid resin)	200-500 cps	-

Visualizing the Chemistry: Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate key processes in the synthesis of vinyl esters.

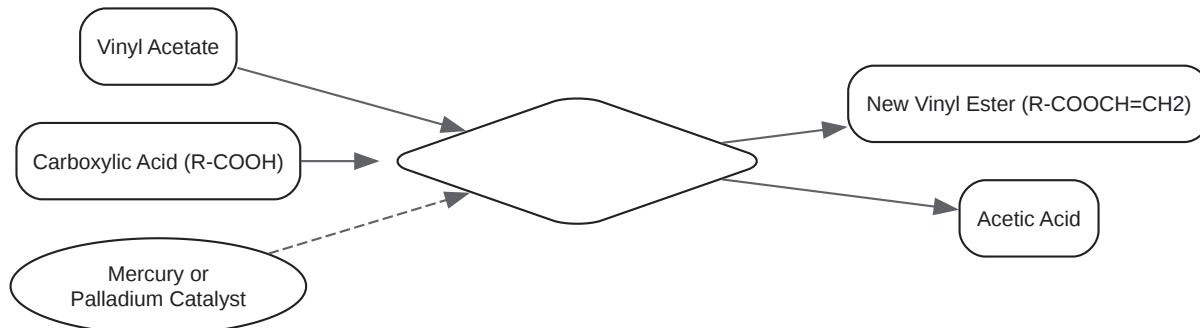
Figure 1: Synthesis of Vinyl Acetate from Acetylene



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Caption: Synthesis of Vinyl Acetate from Acetylene

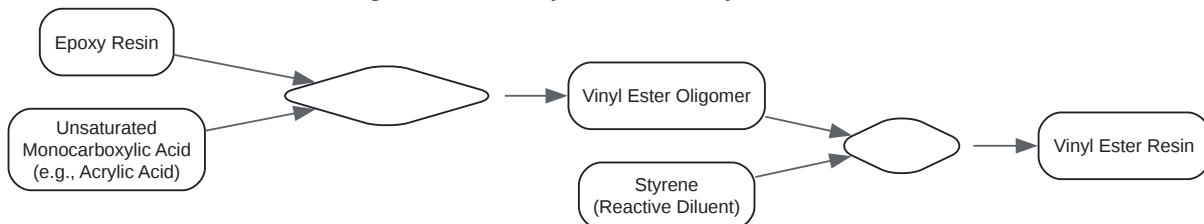
Figure 2: Vinyl Interchange Reaction (Transvinylation)



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Caption: Vinyl Interchange Reaction (Transvinylation)

Figure 3: General Synthesis of a Vinyl Ester Resin

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Caption: General Synthesis of a Vinyl Ester Resin

Conclusion

The discovery and development of vinyl esters mark a pivotal chapter in the history of polymer chemistry. From the initial synthesis of vinyl acetate using acetylene to the sophisticated production of high-performance vinyl ester resins, this class of materials has continuously evolved to meet the demands of modern technology. The early pioneering work of chemists like Fritz Klatte, coupled with subsequent innovations such as the vinyl interchange reaction, has provided a rich toolbox for the creation of polymers with a diverse range of properties. This guide has provided a comprehensive overview of this history, supported by detailed experimental protocols and quantitative data, to serve as a valuable resource for researchers and professionals in the field.

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